

A Technical Guide to the Solubility of Bromo-PEG4-acid in Organic Solvents

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Compound of Interest

Compound Name: *Bromo-PEG4-acid*

Cat. No.: *B1667891*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Bromo-PEG4-acid**, a heterobifunctional linker commonly utilized in the development of bioconjugates, antibody-drug conjugates (ADCs), and proteolysis-targeting chimeras (PROTACs). Understanding the solubility of this reagent is critical for its effective handling, reaction setup, and purification in various synthetic applications.

Core Concepts: Structure and Polarity

Bromo-PEG4-acid, with its polyethylene glycol (PEG) spacer, terminal carboxylic acid, and bromo group, possesses a distinct amphiphilic nature. The hydrophilic PEG chain and the polar carboxylic acid group contribute to its solubility in aqueous and polar organic solvents, while the overall molecule retains sufficient character to be soluble in certain non-polar organic solvents.

Qualitative Solubility Data

While precise quantitative solubility data is not extensively published, qualitative solubility information is consistently reported by various chemical suppliers. **Bromo-PEG4-acid** is generally found to be soluble in a range of common organic solvents. This information is summarized in the table below.

Solvent	Chemical Formula	Type	Solubility
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Polar Aprotic	Soluble[1][2]
Dimethylformamide (DMF)	C ₃ H ₇ NO	Polar Aprotic	Soluble[1][2]
Dichloromethane (DCM)	CH ₂ Cl ₂	Non-polar	Soluble[1]
Water	H ₂ O	Polar Protic	Soluble

Experimental Protocol: Determination of Qualitative Solubility

The following is a representative protocol for determining the qualitative solubility of **Bromo-PEG4-acid** in an organic solvent of interest, based on standard laboratory practices.

Materials:

- **Bromo-PEG4-acid**
- Selected organic solvent (e.g., DMSO, DMF, DCM)
- Small vials or test tubes
- Vortex mixer
- Pipettes
- Spatula
- Analytical balance

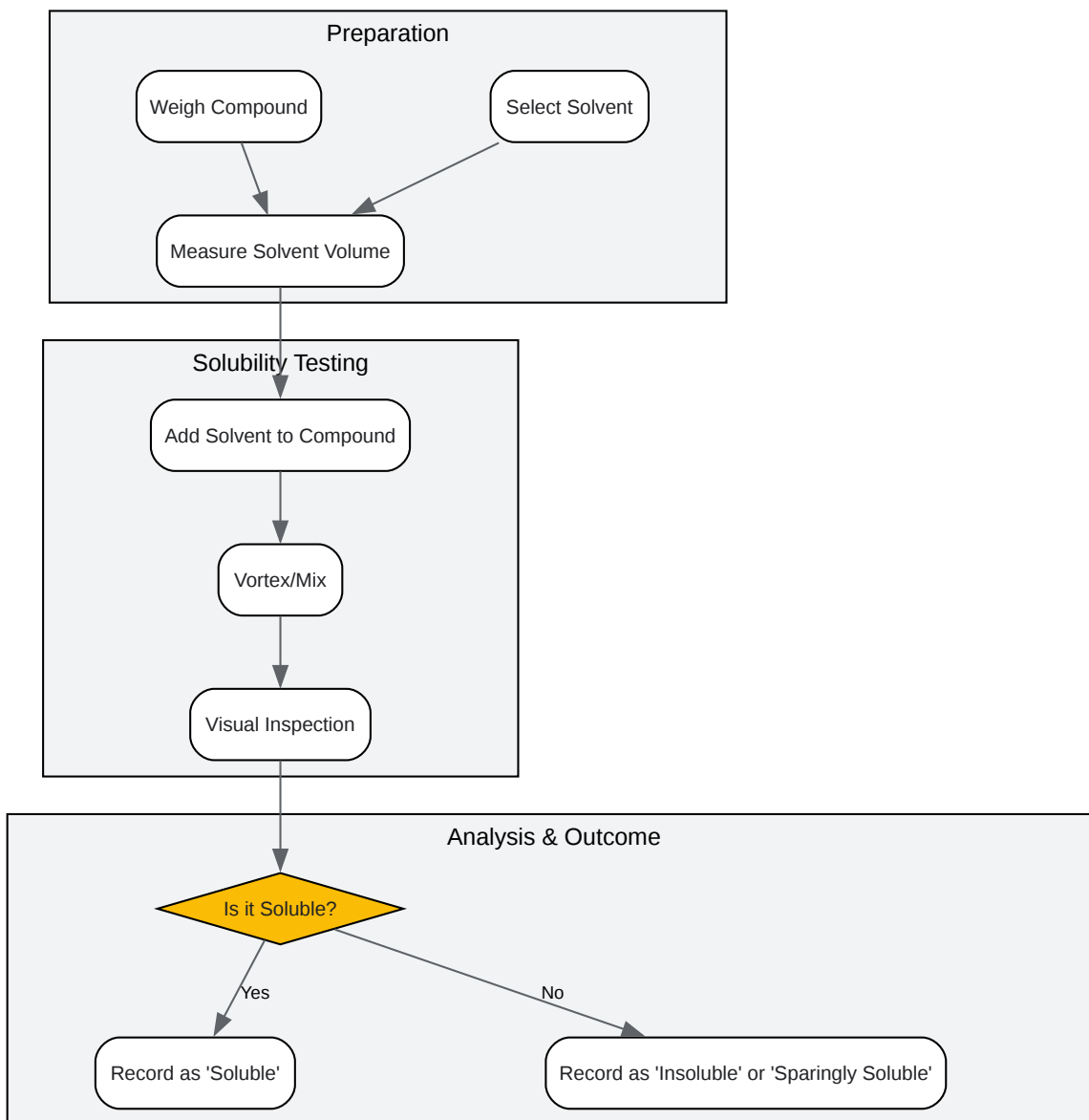
Procedure:

- Preparation: Accurately weigh a small, known amount of **Bromo-PEG4-acid** (e.g., 1-5 mg) and place it into a clean, dry vial.

- **Solvent Addition:** Add a measured volume of the selected organic solvent (e.g., 100 μ L) to the vial.
- **Mixing:** Tightly cap the vial and vortex the mixture vigorously for 30-60 seconds to facilitate dissolution.
- **Observation:** Visually inspect the solution against a contrasting background. A clear solution with no visible solid particles indicates that the compound is soluble at that concentration. If solid material remains, the compound is considered sparingly soluble or insoluble.
- **Incremental Solvent Addition (Optional):** If the compound is not fully dissolved, incrementally add more solvent in known volumes, vortexing after each addition, until the solid is completely dissolved. This can provide a semi-quantitative estimate of solubility.
- **Temperature Control:** For more precise measurements, the process can be carried out in a temperature-controlled environment, as solubility is temperature-dependent.
- **Documentation:** Record the solvent used, the amount of **Bromo-PEG4-acid**, the volume of solvent required for complete dissolution, and the observation at each step.

Experimental Workflow for Solubility Determination

The following diagram illustrates a generalized workflow for assessing the solubility of a chemical compound like **Bromo-PEG4-acid**.



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Caption: A flowchart of the experimental workflow for determining the qualitative solubility of a compound.

Disclaimer: This guide is intended for informational purposes for qualified professionals. All laboratory work should be conducted with appropriate safety precautions.

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References

- 1. Bromo-PEG4-acid, 1393330-38-5 | BroadPharm [broadpharm.com]
- 2. Bromo-PEG4-acid CAS#: 1393330-38-5 [m.chemicalbook.com]
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